

Essential Safety and Operational Guide for Handling PJ34 Hydrochloride

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Compound of Interest

Compound Name: PJ34 hydrochloride

CAS No.: 344458-15-7

Cat. No.: B1684211

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This guide provides comprehensive, step-by-step safety and logistical information for the handling of **PJ34 hydrochloride**, a potent PARP inhibitor. Adherence to these protocols is critical for ensuring personal safety, maintaining experimental integrity, and promoting a secure laboratory environment.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **PJ34 hydrochloride** to ensure the appropriate level of personal protective equipment is utilized. The following table summarizes the recommended PPE for various laboratory procedures involving this compound.

Operation	Required Personal Protective Equipment
Weighing and Preparing Stock Solutions (Powder Form)	Respirator: NIOSH-approved N95 or higher-rated respirator for powders. Eye Protection: Chemical safety goggles and a face shield. Gloves: Double-gloving with nitrile gloves is recommended. Change the outer pair immediately upon contamination. Lab Coat: A fully buttoned lab coat with elastic cuffs.
Handling Diluted Solutions	Eye Protection: Chemical safety goggles. Gloves: Nitrile gloves. Lab Coat: A fully buttoned lab coat.
In Vivo Administration	Eye Protection: Chemical safety goggles. Gloves: Nitrile gloves. Lab Coat: A fully buttoned lab coat.
Waste Disposal	Eye Protection: Chemical safety goggles and a face shield. Gloves: Heavy-duty nitrile or butyl rubber gloves. Lab Coat: A chemical-resistant lab coat or apron.

Physical and Chemical Properties

Understanding the physical and chemical properties of **PJ34 hydrochloride** is essential for its safe handling and use in experiments.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₈ ClN ₃ O ₂	[1] [2]
Molecular Weight	331.8 g/mol	[1]
Appearance	White to yellow solid/powder	[2]
Solubility in Water	33.2 mg/mL (100.06 mM)	[2]
Solubility in DMSO	50 mg/mL (150.69 mM)	[2]

Note: Sonication is recommended to aid dissolution in both water and DMSO.[2]

Occupational Exposure Limits

As of the latest review, no specific occupational exposure limits (OELs), such as a Permissible Exposure Limit (PEL) from OSHA or a Threshold Limit Value (TLV) from ACGIH, have been established for **PJ34 hydrochloride**. Therefore, it is imperative to adhere strictly to the personal protective equipment guidelines and engineering controls outlined in this document to minimize potential exposure.

Operational Plan: Step-by-Step Handling Procedures

Preparation of Stock Solutions

- Work Area Preparation: All weighing and initial dissolution of powdered **PJ34 hydrochloride** must be conducted within a certified chemical fume hood to prevent inhalation of the powder.
- Weighing: Use a calibrated analytical balance. Carefully transfer the required amount of **PJ34 hydrochloride** powder using a clean spatula onto a weigh boat.
- Dissolution:
 - For DMSO Stock Solutions: Dissolve the weighed **PJ34 hydrochloride** in the calculated volume of fresh, anhydrous DMSO. Sonication may be used to facilitate dissolution.
 - For Aqueous Stock Solutions: Dissolve the weighed **PJ34 hydrochloride** in the calculated volume of purified water. Sonication can aid in this process.
- Storage of Stock Solutions:
 - Store stock solutions at -20°C for up to six months.
 - For longer-term storage, aliquoting and storing at -80°C for up to one year is recommended to avoid repeated freeze-thaw cycles.

In Vitro Experimental Procedures

- Dilutions for Cell Culture: Perform all dilutions of the **PJ34 hydrochloride** stock solution for cell culture applications within a biological safety cabinet to maintain sterility.
- Post-Treatment Handling: When handling cells and media containing **PJ34 hydrochloride**, always wear the appropriate personal protective equipment as outlined in the table above.

In Vivo Experimental Procedures

- Dose Preparation: Prepare the dosing solution by diluting the **PJ34 hydrochloride** stock solution in a suitable, sterile vehicle (e.g., isotonic saline).
- Animal Handling: All procedures involving animals dosed with **PJ34 hydrochloride** must be in accordance with approved Institutional Animal Care and Use Committee (IACUC) protocols.
- Cage and Bedding Management: Handle bedding and waste from treated animals as potentially contaminated and dispose of it according to your institution's guidelines for chemical waste.

Emergency Procedures

First Aid Measures

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin area with copious amounts of water for at least 15 minutes. If irritation persists, seek medical attention.
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one to two glasses of water. Seek immediate medical attention.

Accidental Release Measures (Spill Response)

- **Evacuate and Alert:** Immediately alert others in the vicinity and evacuate the immediate area of the spill.
- **Assess the Spill:** Determine the extent of the spill and whether it can be safely managed by laboratory personnel. For large or unmanageable spills, contact your institution's Environmental Health and Safety (EHS) department.
- **Don Appropriate PPE:** Before attempting to clean up the spill, don the appropriate personal protective equipment, including a respirator, chemical safety goggles, a face shield, a lab coat, and heavy-duty gloves.
- **Contain the Spill:** For liquid spills, use absorbent materials such as spill pillows or pads to contain the spill and prevent it from spreading. For solid spills, carefully cover the powder with a damp cloth or paper towels to avoid generating dust.
- **Clean-up:**
 - **Liquid Spills:** Once the liquid is absorbed, carefully collect the absorbent material using a scoop or other appropriate tools and place it in a labeled, sealed hazardous waste container.
 - **Solid Spills:** Carefully scoop the covered powder and any contaminated materials into a labeled, sealed hazardous waste container.
- **Decontaminate the Area:** Clean the spill area with a suitable solvent or detergent and water. Collect all cleaning materials as hazardous waste.
- **Dispose of Waste:** Dispose of all contaminated materials as hazardous chemical waste through your institution's EHS office.

Disposal Plan

Proper disposal of **PJ34 hydrochloride** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

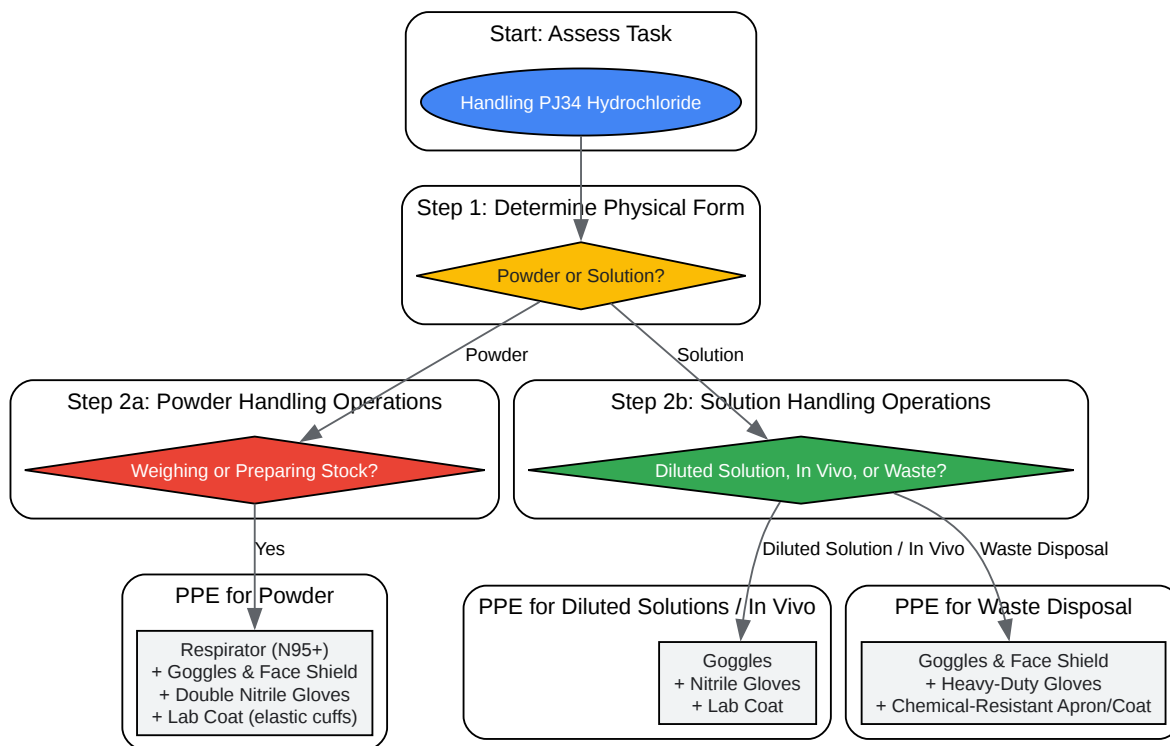
- **Solid Waste:** Collect unused **PJ34 hydrochloride** powder and any materials grossly contaminated with the powder (e.g., weigh boats, contaminated gloves) in a clearly labeled,

sealed hazardous waste container.

- **Liquid Waste:** Collect all liquid waste containing **PJ34 hydrochloride**, including unused stock solutions, diluted solutions, and contaminated cell culture media, in a designated, leak-proof hazardous waste container. Do not pour **PJ34 hydrochloride** solutions down the drain.
- **Sharps:** Dispose of any needles, syringes, or other contaminated sharps in a designated sharps container.
- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**PJ34 hydrochloride**," and the primary associated hazards.
- **Storage and Disposal:** Store hazardous waste in a designated, well-ventilated, and secure area away from incompatible materials. Arrange for pickup and disposal through your institution's EHS office.

Visual Workflow for PPE Selection

The following diagram illustrates the logical workflow for selecting the appropriate Personal Protective Equipment (PPE) when handling **PJ34 hydrochloride**.



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Caption: PPE selection workflow for handling **PJ34 hydrochloride**.

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References

- 1. PJ-34 hydrochloride | C17H18ClN3O2 | CID 16760621 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PJ34 hydrochloride | PARP | TargetMol [targetmol.com]
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